

Safeguarding Your Laboratory: Proper Disposal Procedures for NDSB-211

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NDSB-211

Cat. No.: B7823698

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals are paramount to ensuring a secure and compliant work environment. **NDSB-211** (3-[Dimethyl-(2-hydroxyethyl)ammonio]-1-propanesulfonate), a non-detergent sulfobetaine, is a valuable tool in protein biochemistry. However, its classification as a corrosive substance necessitates strict adherence to proper disposal protocols to mitigate risks to personnel and the environment. This guide provides essential, step-by-step information for the safe disposal of **NDSB-211**.

Hazard Profile and Safety Precautions

NDSB-211 is classified as a substance that causes severe skin burns and eye damage.[1][2] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical. This includes, but is not limited to, safety goggles, a face shield, chemical-resistant gloves, and a lab coat.[1] Work should be conducted in a well-ventilated area, preferably within a fume hood, to avoid the inhalation of any dust or aerosols.[1]

Key Safety Data for **NDSB-211**

Property	Value	Source
CAS Number	38880-58-9	[1][2]
Molecular Formula	C ₇ H ₁₇ NO ₄ S	[2]
Molecular Weight	211.28 g/mol	[2]
Hazard Classification	Skin Corrosion, Category 1B	[1][2]
Hazard Statement	H314: Causes severe skin burns and eye damage	[1][2]
Signal Word	Danger	[1][2]
Storage	Store at room temperature, protect from moisture.[3][4]	

Step-by-Step Disposal Protocol for NDSB-211

The disposal of **NDSB-211** must be managed as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular trash.[1][5][6]

1. Waste Collection and Segregation:

- Solid **NDSB-211**: Collect waste **NDSB-211** powder in a designated, properly labeled, and sealed container.[1] To prevent dust formation, handle the solid carefully and avoid creating airborne particles.[1]
- Solutions containing **NDSB-211**: Collect aqueous solutions of **NDSB-211** in a dedicated, leak-proof, and clearly labeled hazardous waste container.[7][8]
- Segregation: Store the **NDSB-211** waste container separately from incompatible materials. [5][7] As a corrosive substance, it should not be stored with flammable, reactive, or oxidizing materials.

2. Container Labeling:

- All waste containers must be clearly labeled as "Hazardous Waste." [7][8][9]

- The label must include:
 - The full chemical name: "**NDSB-211**" or "3-[Dimethyl-(2-hydroxyethyl)ammonio]-1-propanesulfonate".[\[7\]](#)[\[8\]](#)
 - The hazard characteristics (e.g., "Corrosive").[\[7\]](#)
 - The date the waste was first added to the container.[\[7\]](#)
 - The name of the principal investigator or laboratory contact.[\[8\]](#)

3. Storage of Waste:

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.[\[9\]](#)
- This area should be under the control of laboratory personnel and near the point of waste generation.[\[5\]](#)[\[9\]](#)
- Ensure the storage area is well-ventilated and has secondary containment to prevent spills from reaching drains.[\[5\]](#)[\[7\]](#)[\[8\]](#)

4. Disposal Request and Pickup:

- Once the waste container is full or has been in storage for the maximum allowed time (typically six months for academic labs), arrange for its disposal through your institution's Environmental Health and Safety (EHS) or a licensed hazardous waste disposal company.[\[5\]](#)[\[6\]](#)[\[9\]](#)
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

Emergency Procedures

In the event of a spill or exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[\[1\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1]
- Spill: For small spills of solid **NDSB-211**, carefully sweep up the material without creating dust and place it in a labeled hazardous waste container.[1] For larger spills or solutions, follow your laboratory's established spill response protocol and contact your EHS department.

NDSB-211 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **NDSB-211** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hamptonresearch.com [hamptonresearch.com]

- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. interchim.fr [interchim.fr]
- 4. goldbio.com [goldbio.com]
- 5. danielshealth.com [danielshealth.com]
- 6. vumc.org [vumc.org]
- 7. Proper Waste Disposal in Research Labs: Expert Guide to Safety and Compliance [gzlabfurniture.com]
- 8. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 9. ehrs.upenn.edu [ehrs.upenn.edu]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal Procedures for NDSB-211]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7823698#ndsb-211-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com